

Application Note: Quantitative Analysis of 4-Methylisoxazol-5-amine

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Compound of Interest

Compound Name: 4-Methylisoxazol-5-amine

CAS No.: 35143-75-0

Cat. No.: B1600767

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Executive Summary & Scientific Rationale

4-Methylisoxazol-5-amine is a critical heterocyclic intermediate. Unlike its regioisomer (3-amino-5-methylisoxazole), the 5-amino-4-methyl variant possesses distinct electronic properties due to the hyperconjugative effect of the C4-methyl group adjacent to the amine.

Analytical Challenges:

- **Isomeric Resolution:** It must be chromatographically resolved from 3-amino-5-methylisoxazole and 5-amino-3-methylisoxazole.
- **Retention:** As a small, polar heterocycle, it exhibits poor retention on standard C18 phases, often eluting in the void volume.
- **Detection:** It lacks a strong chromophore above 250 nm, necessitating low-UV detection or Mass Spectrometry.

Strategy:

- For Purity (QC): A high-aqueous stable C18 or Polar-Embedded column is used with a buffered mobile phase to ensure retention and peak shape.
- For Trace (Impurity): A HILIC-MS/MS method provides superior sensitivity and retention, avoiding the ion-suppression zone of the void volume.

Physicochemical Profile & Method Implications[1][2][3][4][5][6][7]

Property	Value	Analytical Implication
Structure		The C4-Methyl group sterically hinders the amine less than a C3-substituent, potentially affecting pKa.[1]
pKa (Predicted)	~2.0 - 2.5 (Conjugate Acid)	The compound is a very weak base. At pH < 2, it is protonated (). At pH > 4, it is neutral ().
LogP	~ -0.74 to 0.1	Highly polar. Reverse Phase (RP) retention requires high aqueous content or ion-pairing.
UV Max	~210 - 230 nm	Detection must be performed at low wavelengths (220 nm recommended).
Solubility	Soluble in MeOH, DMSO, Water	Diluents should match the initial mobile phase conditions to prevent peak distortion.

Protocol A: HPLC-UV for Purity & Assay (Routine QC)

Objective: Quantify **4-Methylisoxazol-5-amine** in bulk API or reaction mixtures with a limit of quantitation (LOQ) of ~0.05% w/w.

Chromatographic Conditions

- System: HPLC with PDA/UV Detector (e.g., Agilent 1260/Waters Alliance).
- Column: Phenomenex Luna Omega Polar C18 or Waters XSelect HSS T3 (4.6 x 150 mm, 3 μ m).
 - Rationale: Standard C18 columns suffer from "phase collapse" in 100% aqueous conditions. HSS T3 or Polar C18 phases are designed to retain polar analytes in high-aqueous mobile phases.
- Mobile Phase A: 10 mM Ammonium Phosphate Buffer, pH 6.5.
 - Rationale: Operating at pH 6.5 keeps the analyte in its neutral form, maximizing hydrophobic interaction with the stationary phase.
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 1.0 mL/min.
- Column Temp: 30°C.
- Detection: UV at 220 nm (Reference: 360 nm).
- Injection Volume: 5-10 μ L.

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Comment
0.0	98	2	Isocratic hold for retention
3.0	98	2	End of loading
12.0	60	40	Linear gradient
15.0	10	90	Wash
17.0	98	2	Re-equilibration
22.0	98	2	End of Run

Sample Preparation

- Stock Solution: Dissolve 10.0 mg of standard in 10 mL of Water:ACN (90:10).
- Test Solution: Dilute Stock to 0.5 mg/mL using Mobile Phase A.
- System Suitability:
 - Tailing Factor: < 1.5
 - %RSD (n=5): < 2.0%
 - Resolution (if isomers present): > 2.0 between 4-methyl and 3-methyl isomers.

Protocol B: LC-MS/MS for Trace Quantification

Objective: Quantify trace levels (ppm range) of **4-Methylisoxazol-5-amine** in complex matrices or as a genotoxic impurity.

Mass Spectrometry Parameters

- Source: Electrospray Ionization (ESI), Positive Mode.
- Scan Type: Multiple Reaction Monitoring (MRM).
- Precursor Ion: $[M+H]^+ = 99.1$ m/z.

- Transitions:
 - Quantifier: 99.1 → 58.1 (Ring cleavage/Loss of C₂H₃N).
 - Qualifier: 99.1 → 42.1 (Loss of CNO fragment).
 - Note: The fragmentation pattern is specific to the isoxazole ring stability.

Chromatographic Conditions (HILIC Mode)

- Column: Waters BEH Amide or Agilent Poroshell 120 HILIC-Z (2.1 x 100 mm, 1.7 µm).
 - Rationale: HILIC provides superior retention for small polar amines compared to Reverse Phase, eluting them in high-organic content which enhances ESI sensitivity (desolvation efficiency).
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.0).
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
- Flow Rate: 0.4 mL/min.

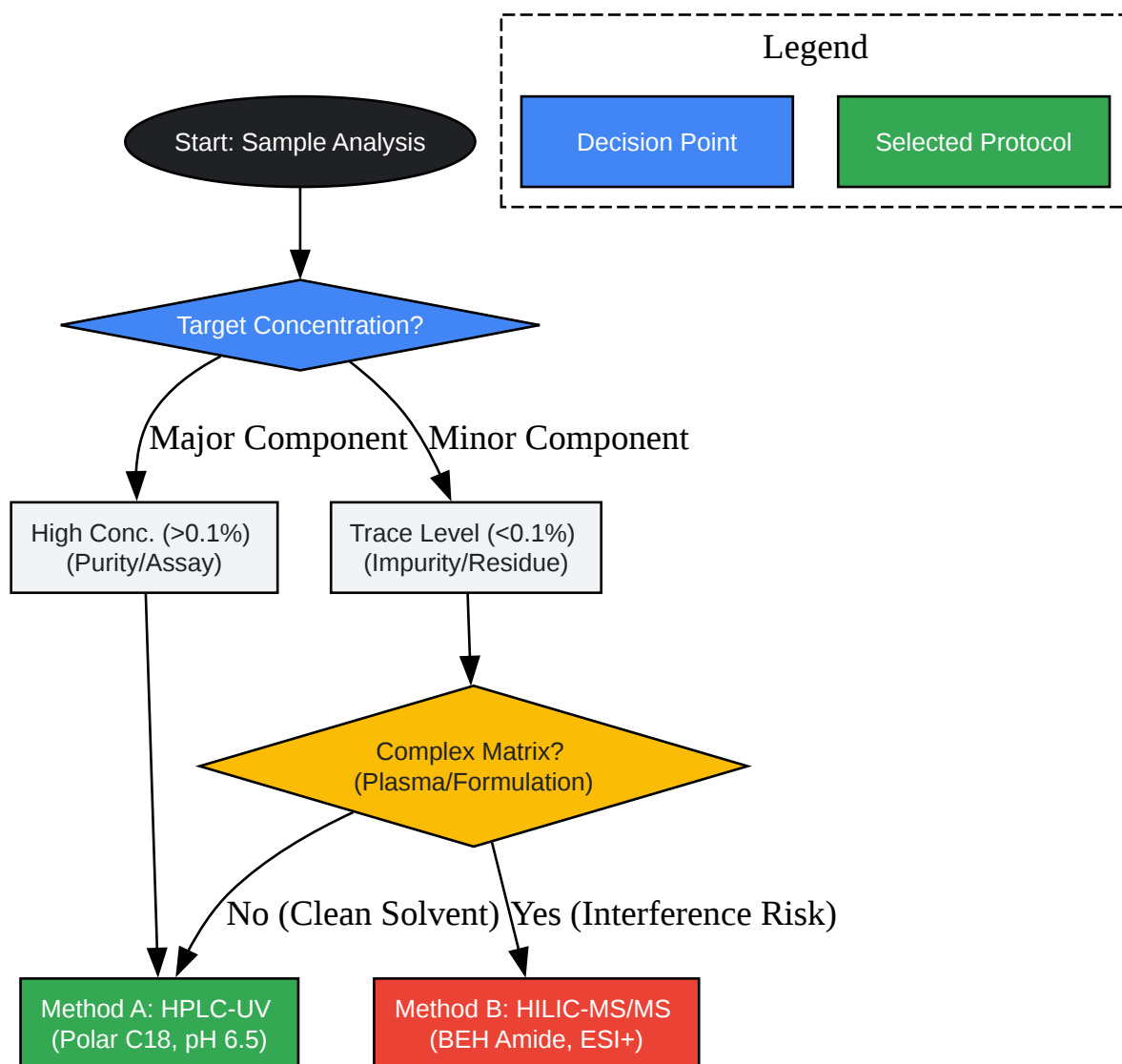
Gradient Program (HILIC)

Time (min)	% Mobile Phase B (Organic)	Comment
0.0	95	High organic start
1.0	95	Hold
6.0	70	Gradient elution
7.0	50	Wash
7.1	95	Re-equilibration
10.0	95	Ready

Visual Workflows & Decision Logic

Diagram 1: Method Selection Decision Tree

This logic gate ensures the correct analytical approach is selected based on the sample concentration and matrix.

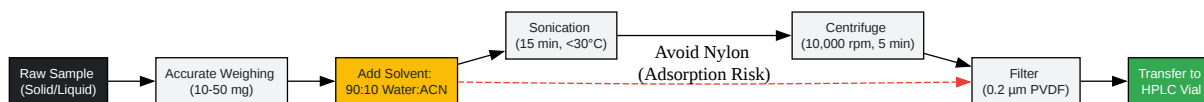


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Caption: Decision tree for selecting between HPLC-UV and LC-MS/MS based on sensitivity requirements.

Diagram 2: Sample Preparation & Extraction Workflow

Standardized extraction protocol to maximize recovery of the polar amine.



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Caption: Extraction workflow emphasizing aqueous-organic solvent choice to match analyte polarity.

References

- PubChem Compound Summary. **4-Methylisoxazol-5-amine** (CID 12300062). National Center for Biotechnology Information. [[Link](#)]
- Google Patents.

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Sources

- 1. 4-Bromo-3-methylisoxazol-5-amine | C₄H₅BrN₂O | CID 10487519 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Quantitative Analysis of 4-Methylisoxazol-5-amine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1600767/docs#application-note-quantitative-analysis-of-4-methylisoxazol-5-amine>]

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